

# Allyl Acrylate: A Comprehensive Technical Guide to its Chemical Properties and Reactivity Profile

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## Compound of Interest

Compound Name: *Allyl acrylate*

Cat. No.: *B1265458*

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## Abstract

**Allyl acrylate** is a versatile bifunctional monomer possessing both a highly reactive acrylate group and a less reactive allyl group. This unique structure allows for a variety of chemical transformations, making it a valuable building block in polymer and organic synthesis. This technical guide provides an in-depth overview of the chemical and physical properties of **allyl acrylate**, its reactivity profile, and key experimental protocols. Particular attention is given to its polymerization characteristics and its interactions with biological systems, an area of increasing importance for drug development and toxicology.

## Chemical and Physical Properties

**Allyl acrylate** is a clear, colorless liquid with a pungent odor.<sup>[1]</sup> It is highly flammable and sparingly soluble in water.<sup>[1]</sup> The key physical and chemical properties of **allyl acrylate** are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C <sub>6</sub> H <sub>8</sub> O <sub>2</sub>	[1]
Molecular Weight	112.13 g/mol	[1]
CAS Number	999-55-3	[1]
Appearance	Clear, colorless liquid	[1]
Boiling Point	122-124 °C at 760 mmHg	[1]
Flash Point	21 °C (70 °F)	[1]
Density	0.935 g/cm <sup>3</sup> at 25 °C	[1]
Solubility in Water	Slightly soluble	[1]
Vapor Pressure	10 mmHg at 20 °C	
Refractive Index	1.434	

## Reactivity Profile

The reactivity of **allyl acrylate** is dictated by the presence of two distinct functional groups: the electron-deficient acrylate double bond and the allyl double bond.

### 2.1. Acrylate Group Reactivity:

The acrylate group is highly susceptible to nucleophilic attack and is the primary site for polymerization. It readily undergoes free-radical and anionic polymerization to form poly(**allyl acrylate**).[2]

### 2.2. Allyl Group Reactivity:

The allyl group is less reactive towards polymerization compared to the acrylate group. However, it can participate in cross-linking reactions, particularly under forcing conditions or with specific catalysts. This dual reactivity allows for the synthesis of cross-linked polymers and functional materials.[3]

### 2.3. Other Reactions:

**Allyl acrylate** can undergo addition reactions typical of alkenes, such as halogenation and hydrohalogenation. The ester linkage is susceptible to hydrolysis under acidic or basic conditions.

## Experimental Protocols

### 3.1. Synthesis of **Allyl Acrylate**

A common laboratory-scale synthesis of **allyl acrylate** involves the reaction of acryloyl chloride with allyl alcohol in the presence of a base to neutralize the HCl byproduct.<sup>[4]</sup>

Experimental Protocol:

- To a solution of allyl alcohol (1.0 equivalent) and a non-nucleophilic base such as triethylamine (1.1 equivalents) in a dry, aprotic solvent (e.g., diethyl ether or dichloromethane) cooled to 0 °C, add acryloyl chloride (1.0 equivalent) dropwise with stirring.
- Maintain the reaction temperature at 0 °C during the addition.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2-4 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, filter the reaction mixture to remove the triethylamine hydrochloride salt.
- Wash the filtrate sequentially with a saturated aqueous solution of sodium bicarbonate, water, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by vacuum distillation to obtain pure **allyl acrylate**.

### 3.2. Free-Radical Polymerization of **Allyl Acrylate**

Free-radical polymerization of **allyl acrylate** can be initiated using thermal initiators such as azobisisobutyronitrile (AIBN) or benzoyl peroxide.

Experimental Protocol:

- Dissolve **allyl acrylate** (monomer) in a suitable solvent (e.g., toluene or benzene) in a reaction vessel equipped with a reflux condenser and a nitrogen inlet.
- Add the free-radical initiator (e.g., AIBN, 0.1-1 mol% relative to the monomer).
- Deoxygenate the solution by bubbling nitrogen through it for at least 30 minutes.
- Heat the reaction mixture to the appropriate temperature for the chosen initiator (e.g., 60-80 °C for AIBN).
- Maintain the temperature and stir the reaction mixture for the desired period (typically several hours).
- Monitor the polymerization progress by techniques such as gravimetry or spectroscopy.
- Terminate the polymerization by cooling the reaction mixture and precipitating the polymer in a non-solvent such as methanol or hexane.
- Collect the polymer by filtration, wash with the non-solvent, and dry under vacuum.

### 3.3. Anionic Polymerization of **Allyl Acrylate**

Anionic polymerization of **allyl acrylate** can be initiated with organolithium reagents, such as n-butyllithium, at low temperatures.<sup>[2]</sup>

Experimental Protocol:

- In a flame-dried, nitrogen-purged reaction vessel, dissolve purified **allyl acrylate** in a dry, aprotic solvent such as tetrahydrofuran (THF).
- Cool the solution to a low temperature (e.g., -78 °C) using a dry ice/acetone bath.

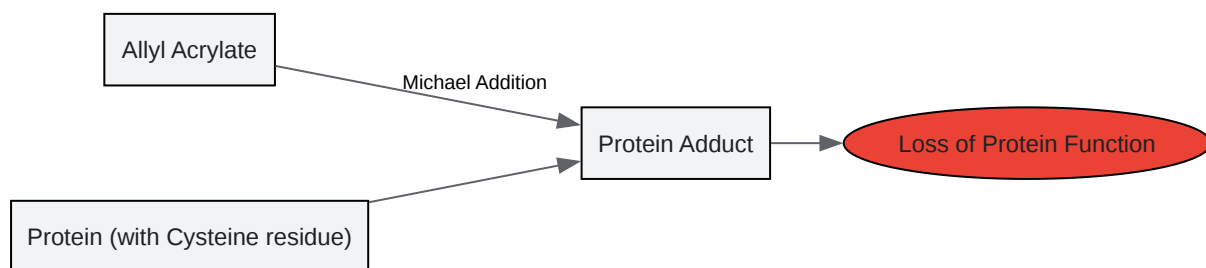
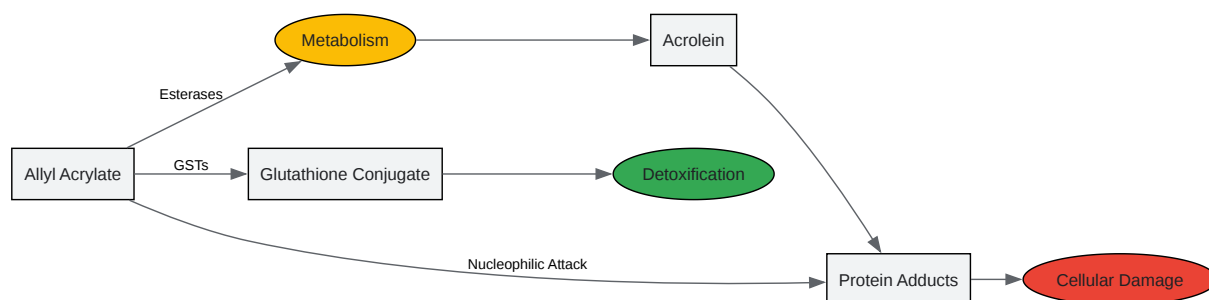
- Slowly add the anionic initiator (e.g., n-butyllithium in hexanes) dropwise with vigorous stirring.
- The polymerization is typically very fast. After the desired reaction time, terminate the polymerization by adding a proton source, such as degassed methanol.
- Allow the reaction mixture to warm to room temperature.
- Precipitate the polymer in a non-solvent like methanol or water.
- Isolate the polymer by filtration, wash thoroughly, and dry under vacuum.

## Reactivity with Biological Systems and Signaling Pathways

The reactivity of **allyl acrylate** with biological molecules is of significant interest, particularly for professionals in drug development and toxicology. As an electrophilic compound, **allyl acrylate** can interact with cellular nucleophiles, such as proteins and glutathione (GSH).

### 4.1. Metabolism and Detoxification

It is anticipated that **allyl acrylate**, similar to other acrylates, is metabolized in the body. One major detoxification pathway is conjugation with glutathione, a key cellular antioxidant.<sup>[5][6]</sup> This reaction can be catalyzed by glutathione S-transferases (GSTs).<sup>[7]</sup> The metabolism of the allyl moiety may lead to the formation of acrolein, a known toxicant.<sup>[5]</sup>



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## References

- 1. Allyl acrylate | C<sub>6</sub>H<sub>8</sub>O<sub>2</sub> | CID 13835 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. cdnsciencepub.com [cdnsciencepub.com]
- 3. mdpi.com [mdpi.com]
- 4. CN101993371B - Preparation method of allyl acrylate - Google Patents [patents.google.com]

- 5. Allyl methacrylate | C7H10O2 | CID 7274 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. A review of the genotoxic, mutagenic, and carcinogenic potentials of several lower acrylates - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Glutathione-Mediated Conjugation of Anticancer Drugs | Encyclopedia MDPI [encyclopedia.pub]
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